

Anwendungs- und Protokollhinweise: Zellzyklusanalyse in mit Z57346765 behandelten Zellen

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Z57346765

Cat. No.: B12308717

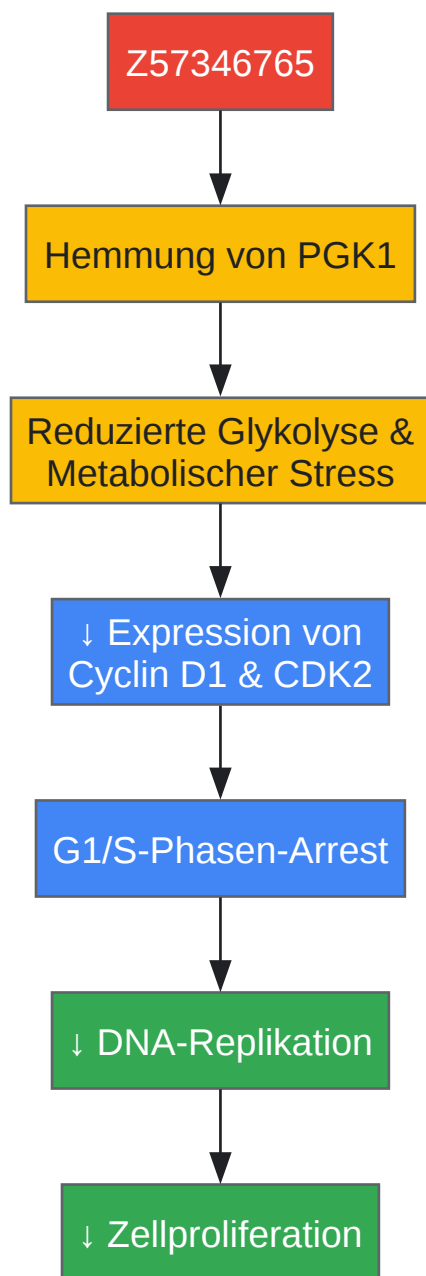
[Get Quote](#)

Zielgruppe: Forscher, Wissenschaftler und Fachleute in der Arzneimittelentwicklung.

Einleitung **Z57346765** ist ein spezifischer niedermolekularer Inhibitor der Phosphoglyceratkinase 1 (PGK1), einem Schlüsselenzym des glykolytischen Stoffwechselweges.[1][2][3][4] Die Hemmung von PGK1 durch **Z57346765** führt zu einer Reduktion des Glukoseverbrauchs und der Laktatproduktion, was die metabolische Aktivität der Zelle beeinträchtigt.[5][6] Jüngste Studien haben gezeigt, dass **Z57346765** die DNA-Replikation hemmt und einen Zellzyklusarrest in der G1/S-Phase induziert, insbesondere in Nierenzellkarzinomzellen (KIRC).[5][6][7] Dieser Effekt wird mit einer Herunterregulierung von wichtigen Zellzyklus-regulierenden Proteinen wie Cyclin B1, Cyclin D1, CDK1 und CDK2 in Verbindung gebracht.[6][7] Diese Application Note beschreibt detaillierte Protokolle zur Untersuchung der Auswirkungen von **Z57346765** auf die Zellviabilität und die Zellzyklusprogression.

Signalkaskade der Z57346765-Wirkung

Z57346765 zielt direkt auf PGK1 ab, ein entscheidendes Enzym für die ATP-Produktion in der Glykolyse. Durch die Hemmung von PGK1 wird der glykolytische Fluss gestört, was zu metabolischem Stress führt. Dieser Stress beeinflusst nachgeschaltete Signalwege, die die Zellzyklusprogression steuern. Insbesondere wird die Expression von Proteinen, die für den Übergang von der G1- zur S-Phase erforderlich sind, wie Cyclin D1 und CDK2, reduziert. Dies führt zu einem Stillstand am G1/S-Kontrollpunkt und hemmt somit die Zellproliferation.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Z57346765 | Others 15 | 1016340-64-9 | Invivochem [invivochem.com]
- 3. Z57346765 | PGK1 inhibitor | Probechem Biochemicals [probechem.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. selleckchem.com [selleckchem.com]
- 6. medkoo.com [medkoo.com]
- 7. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Anwendungs- und Protokollhinweise: Zellzyklusanalyse in mit Z57346765 behandelten Zellen]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12308717#zellzyklusanalyse-in-mit-z57346765-behandelten-zellen]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com